

# edaravone research trends and emerging applications bibliometric analysis

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Edaravone

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## Bibliometric Analysis of Edaravone Research

A 2025 bibliometric analysis of publications from 2000 to 2024 provides a data-driven overview of the field [1] [2] [3]. The findings reveal a significant and growing body of research, with distinct geographic and thematic clusters.

**Global Research Output and Influence (2000-2024)** The table below summarizes contributions from the top 10 most prolific countries, highlighting both volume and impact of research [2].

Rank	Country	Publications	Citations	Average Citations per Paper	h-Index
1	China	566	9,755	17.42	49
2	Japan	492	13,044	27.01	53
3	USA	152	3,547	24.80	33
4	India	45	790	19.75	17
5	Italy	35	548	17.13	14
6	Turkey	33	275	9.17	11

Rank	Country	Publications	Citations	Average Citations per Paper	h-Index
7	UK	26	274	10.96	11
8	Australia	25	601	10.96	15
9	South Korea	25	319	25.04	9
10	Iran	22	160	13.87	8

**Key Research Institutions and Focus Areas** The research is driven by several leading institutions globally. The analysis identified four major research clusters, which represent the core areas of scientific inquiry [1] [2] [3]:

- **Free radical scavenging** and antioxidant mechanisms.
- **Cerebral infarction** and acute ischemic stroke.
- **Amyotrophic lateral sclerosis (ALS)**.
- **Oxidative stress** in various pathological conditions.

The leading institutions contributing to these areas are [2]:

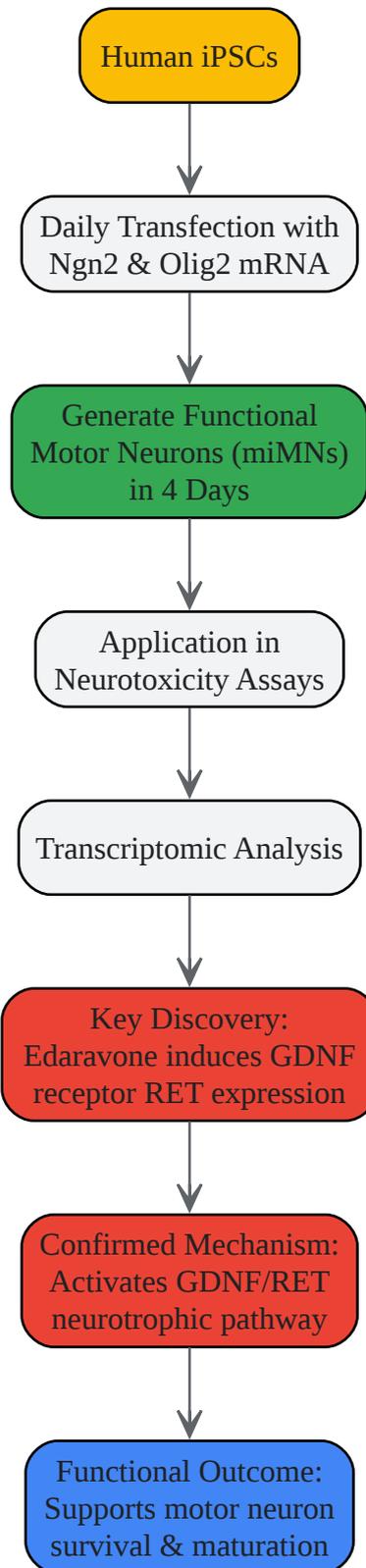
- **Mitsubishi Tanabe Pharma Corporation** (Japan)
- **Okayama University** (Japan)
- **China Pharmaceutical University** (China)
- **Harvard University** (USA)

## Emerging Mechanisms and Experimental Insights

Beyond its well-known role as a free-radical scavenger, recent studies have uncovered novel mechanisms of action for **edaravone**.

**Activation of GDNF/RET Neurotrophic Signaling** A pivotal 2022 study revealed a previously unrecognized mechanism where **edaravone** activates the GDNF (Glial Cell Line-Derived Neurotrophic Factor) and its receptor, RET, signaling pathway [4]. This discovery was made using a rapid, efficient model of mRNA-induced motor neurons (miMNs) derived from human induced pluripotent stem cells (iPSCs).

The experimental workflow and key finding are summarized below:



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This discovery is significant as it suggests **edaravone** not only protects cells from damage but also actively promotes pro-survival signaling. The study found that **edaravone** could replace the requirement for exogenous BDNF and GDNF to support long-term motor neuron survival and maturation in vitro [4]. Furthermore, a combination of **edaravone** and GDNF provided superior protection against oxidative stress-induced neurotoxicity compared to either treatment alone, suggesting a potential combination therapy strategy for ALS [4].

## Emerging Research Trends and Applications

The bibliometric analysis and recent reviews point to several key emerging trends that are shaping the future of **edaravone** research [1] [3] [5].

- **Exploration of New Formulations:** To address the limitations of intravenous administration (e.g., cost, patient burden), a **bioequivalent oral suspension** of **edaravone** has been developed and approved [5] [6]. This represents a major shift in treatment paradigms, improving accessibility and convenience for patients with chronic conditions like ALS.
- **Multi-Target Drug Derivatives:** A major trend is the functionalization of the **edaravone** scaffold to create multi-target drugs. The most prominent example is **edaravone dexborneol**, a combination that retains **edaravone**'s free-radical scavenging ability while adding the anti-inflammatory properties of dexborneol [2] [3] [5]. Clinical trials have demonstrated enhanced efficacy in treating acute ischemic stroke [3].
- **Expansion into New Disease Areas:** Research is actively exploring the drug's potential beyond ALS and stroke. Promising areas include [1] [3] [5]:
  - **Alzheimer's disease**
  - **Parkinson's disease**
  - **Traumatic brain injury (TBI)** The driving hypothesis is that reducing oxidative stress and inflammation could have therapeutic benefits across a wide spectrum of neurological disorders.

## Key Considerations for Research and Development

For professionals in the field, the following points are critical for guiding future work:

- **Focus on Combination Therapies:** The discovery of **edaravone**'s effect on the GDNF/RET pathway provides a strong rationale for exploring its use in combination with other neurotrophic factors or drugs to achieve synergistic effects [4] [5].
- **Leverage Advanced Disease Models:** The use of efficient iPSC-derived models, like the miMN system, is crucial for high-throughput screening and for understanding drug mechanisms in a human genetic context [4].
- **Address Cost and Accessibility Challenges:** The high cost of treatment remains a significant barrier [5] [6]. Research into cost-effective formulations and generic versions is essential for wider patient access.

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## References

1. Frontiers and Emerging Trends in Edaravone ... Research [pubmed.ncbi.nlm.nih.gov]
2. Frontiers and Emerging Trends in Edaravone Research [pmc.ncbi.nlm.nih.gov]
3. Frontiers and Emerging Trends in Edaravone ... Research [dovepress.com]
4. Edaravone activates the GDNF/RET neurotrophic signaling ... [pmc.ncbi.nlm.nih.gov]
5. Edaravone: Advances on cytoprotective effects ... [sciencedirect.com]
6. Edaravone Oral Suspension (Radicava) - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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